

# Oxidative Condensation of 2-Mercaptobenzothiazole (MBT) with Morpholine

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Compound of Interest		
Compound Name:	2-(Morpholinodithio)benzothiazole	
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One of the most prevalent methods for synthesizing MDB is the oxidative condensation of 2-mercaptobenzothiazole (MBT) with morpholine.[1][2] This approach leverages an oxidizing agent to facilitate the formation of the disulfide bond. A common and effective oxidizing agent for this reaction is sodium hypochlorite (NaClO).[1][2]

#### **Experimental Protocol:**

A detailed experimental protocol for this method is as follows:

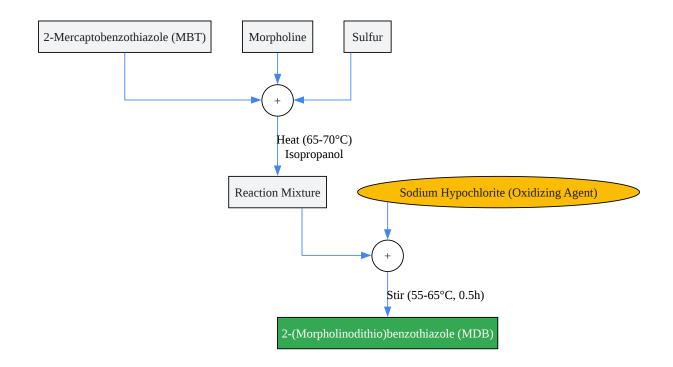
- In a suitable reaction vessel, a mixture of 2-mercaptobenzothiazole (MBT), morpholine, and elemental sulfur is prepared in a solvent such as isopropanol.[1][3][4]
- The mixture is heated to a temperature range of 65-70°C.[1][3][4]
- A solution of sodium hypochlorite is then added slowly to the heated mixture.[1][3][4]
- The reaction is allowed to proceed with stirring for a specified duration, typically around 30 minutes, while maintaining the temperature between 55-65°C.[3][4]
- Upon completion, the reaction mixture is cooled to allow for the precipitation of the product.
- The solid product is collected by filtration, washed, and dried to yield 2-(Morpholinodithio)benzothiazole.[5]

## **Quantitative Data:**



Parameter	Value	Reference
Reactants	2-Mercaptobenzothiazole, Morpholine, Sulfur, Sodium Hypochlorite	[1][3][4]
Solvent	Isopropanol	[1][3][4]
Temperature	65-70°C (initial), 55-65°C (with NaClO)	[1][3][4]
Reaction Time	0.5 hours	[3][4]

# **Reaction Pathway:**



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Caption: Oxidative Condensation Pathway.

# Reaction of 2,2'-Dithiobis(benzothiazole) (MBTS) with Morpholine

Another widely utilized industrial method involves the reaction of 2,2'-Dithiobis(benzothiazole) (MBTS) with morpholine.[1] This synthesis route is characterized as a nucleophilic substitution reaction where morpholine attacks the disulfide bond of the MBTS molecule.[1] The reaction is often facilitated by alkaline conditions, with the addition of a base like sodium hydroxide, which aids in the cleavage of the disulfide bond in MBTS.[1]

## **Experimental Protocol:**

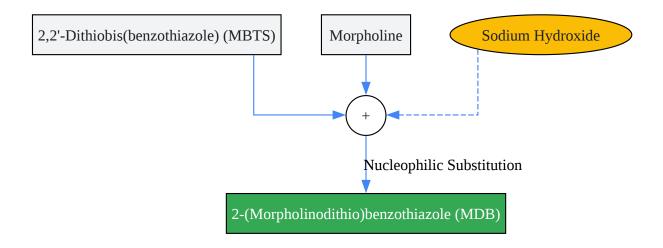
- 2,2'-Dithiobis(benzothiazole) (MBTS) is dissolved in a suitable solvent.
- Morpholine is added to the solution.
- A base, such as sodium hydroxide, is introduced to the reaction mixture to facilitate the cleavage of the disulfide bond and promote the nucleophilic attack by morpholine.[1]
- The reaction is typically carried out with heating to ensure a reasonable reaction rate.
- After the reaction is complete, the product is isolated from the reaction mixture, often through precipitation and filtration.

**Quantitative Data:** 

Parameter	Value	Reference
Reactants	2,2'-Dithiobis(benzothiazole) (MBTS), Morpholine	[1]
Catalyst/Promoter	Sodium Hydroxide (alkaline conditions)	[1]
Reaction Type	Nucleophilic Substitution	[1]

## **Reaction Pathway:**





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Caption: Nucleophilic Substitution Pathway.

# Synthesis from 2-(Morpholinothio)benzothiazole and Sulfur

This pathway involves the addition of a sulfur atom to 2-(morpholinothio)benzothiazole to form the desired dithio compound. This method can produce high yields of the final product.[5]

#### **Experimental Protocol:**

- Charge a reactor with 2-(morpholinothio)benzothiazole (0.1 mole), elemental sulfur (0.1 mole), and anhydrous isopropyl alcohol (150 ml).[5]
- A catalyst, the sodium salt of mercaptobenzothiazole, is formed in situ by adding solid sodium hydroxide (0.01 mole) and then 2-mercaptobenzothiazole (0.01 mole) to the mixture.
  [5]
- The reaction mixture is stirred and heated to reflux temperature (approximately 82-83°C) for about 1-2 hours.[5][6] A clear solution typically forms within 15 to 75 minutes.[5]
- The mixture is then cooled to 30°C, during which the product begins to precipitate.[5]
- Continue cooling to 0-10°C and hold for about 30 minutes.

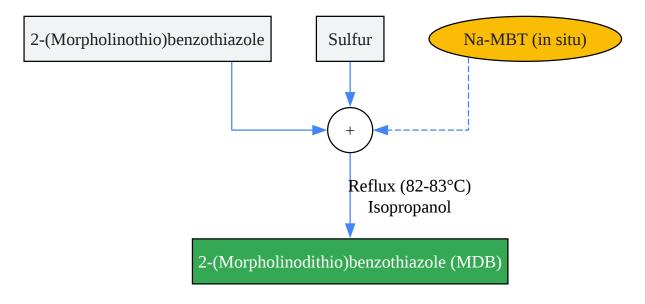


• The solid product is collected by filtration and air-dried at 25-30°C.[5]

**Ouantitative Data:** 

Parameter	Value	Reference
Reactants	2- (Morpholinothio)benzothiazole, Sulfur	[5]
Solvent	Anhydrous Isopropyl Alcohol	[5]
Catalyst	Sodium salt of 2- mercaptobenzothiazole (formed in situ)	[5]
Temperature	Reflux (82-83°C)	[5][6]
Reaction Time	1-2 hours	[5]
Yield	94.4-95%	[5]
Melting Point of Product	132-136°C	[5]

# **Reaction Pathway:**



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Caption: Sulfur Addition Pathway.

# Reaction with Morpholine and Sulfur Monochloride

An alternative established route involves the reaction of 2-mercaptobenzothiazole with morpholine and sulfur monochloride (S<sub>2</sub>Cl<sub>2</sub>).[1] This can be a two-step process where morpholine first reacts with sulfur monochloride.[1]

# **Experimental Protocol:**

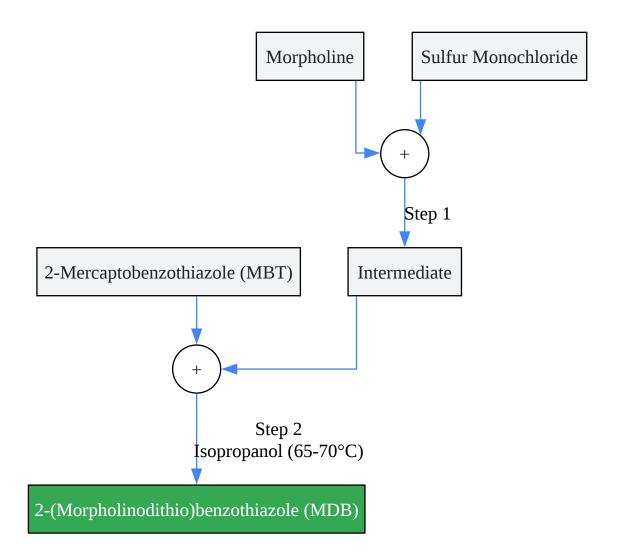
- In the first step, morpholine is reacted with sulfur monochloride to potentially form an intermediate such as morpholine sulfide.
- This intermediate is then coupled with 2-mercaptobenzothiazole.
- The reaction conditions, including solvent and temperature, are critical for optimizing the yield and purity of the final product. For instance, conducting the reaction in isopropanol at 65–70°C has been reported.[1]

**Ouantitative Data:** 

Parameter	Value	Reference
Reactants	2-Mercaptobenzothiazole, Morpholine, Sulfur Monochloride	[1]
Solvent	Isopropanol	[1]
Temperature	65-70°C	[1]

## **Reaction Pathway:**





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Caption: Sulfur Monochloride Pathway.

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